

2,6,10-Trimethyltridecane as an Insect Semiochemical: A Technical Guide

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Compound of Interest

Compound Name: 2,6,10-Trimethyltridecane

Cat. No.: B1346007

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Abstract: **2,6,10-Trimethyltridecane** is a branched-chain alkane (C₁₆H₃₄) that functions as a significant semiochemical in the natural world.^{[1][2]} It plays a multifaceted role in insect communication and chemical ecology, primarily as a cuticular hydrocarbon (CHC) for chemical recognition and as a herbivore-induced plant volatile (HIPV) involved in plant defense mechanisms.^{[1][2]} This document provides a comprehensive technical overview of **2,6,10-trimethyltridecane**, detailing its role as a semiochemical, presenting illustrative quantitative data, outlining key experimental protocols for its study, and visualizing relevant biological and experimental pathways. This guide is intended for researchers, scientists, and drug development professionals working in entomology, chemical ecology, and pest management.

Introduction to 2,6,10-Trimethyltridecane

2,6,10-Trimethyltridecane is a saturated, branched-chain alkane with the molecular formula C₁₆H₃₄ and a molecular weight of 226.44 g/mol.^{[1][2]} As a semiochemical, it is a molecule that mediates interactions between organisms.^[3] Its functions are diverse, ranging from intraspecific communication among insects to interspecific signaling between plants and insects.

Chemical and Physical Properties:

- Molecular Formula: C₁₆H₃₄^{[1][2]}
- Molecular Weight: 226.44 g/mol ^{[1][2]}

- CAS Number: 3891-99-4[1][2]
- Appearance: Colorless liquid[4]
- Solubility: Insoluble in water, soluble in organic solvents[4]

Role as an Insect Semiochemical

2,6,10-Trimethyltridecane's function as a semiochemical is primarily observed in two contexts: as a component of the insect cuticle and as a volatile signal emitted by plants.

Cuticular Hydrocarbon (CHC)

Branched-chain alkanes like **2,6,10-trimethyltridecane** are integral components of the waxy outer layer of insects, known as the cuticle.[1][2] These cuticular hydrocarbons (CHCs) serve a dual purpose: they are critical for preventing desiccation and also act as close-range or contact chemical cues.[1] This chemical signature can convey information about an insect's species, sex, reproductive status, and colony membership, playing a vital role in mating and social behaviors.

Herbivore-Induced Plant Volatile (HIPV)

Plants are not passive victims of herbivory. When damaged by insects, many plants release a blend of volatile organic compounds (VOCs), and **2,6,10-trimethyltridecane** has been identified as one such HIPV.[1][2] For instance, it is emitted by plants like okra (*Abelmoschus esculentus*) and rice (*Oryza sativa*) in response to larval feeding.[1] These signals can act as kairomones for natural enemies of the herbivore, such as parasitoids and predators, effectively calling for "bodyguards."[5] This creates a tritrophic interaction where the plant, the herbivore, and the herbivore's natural enemy are all linked by this chemical cue.

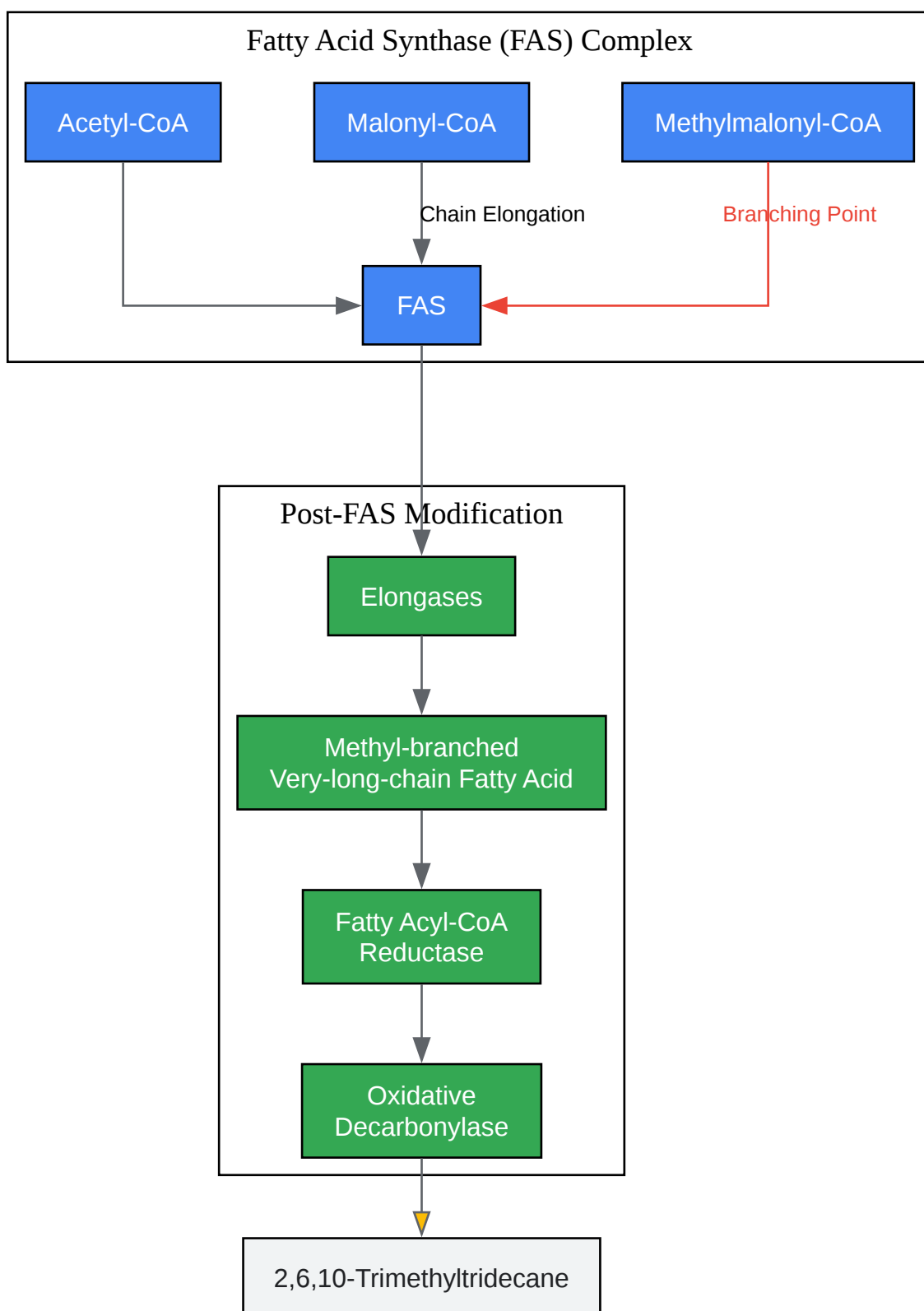
Relation to Pheromones

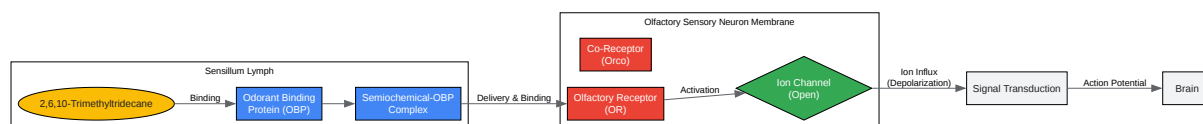
While **2,6,10-trimethyltridecane** itself is a key signal, it is structurally related to other potent pheromones. A notable example is methyl 2,6,10-trimethyltridecanoate, a confirmed male-produced sex pheromone of the Neotropical brown stink bug, *Euschistus heros*, a major agricultural pest.[1] This structural similarity underscores the importance of the trimethyl-branched carbon skeleton in insect chemical communication.

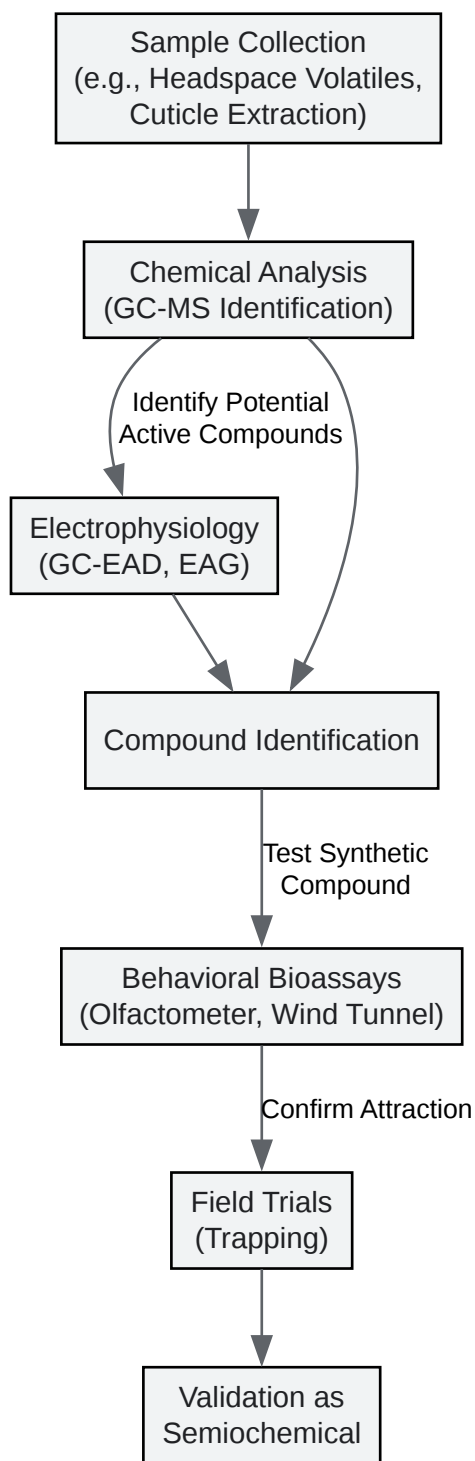
Biosynthesis and Perception

Biosynthesis of Methyl-Branched Alkanes

The biosynthesis of methyl-branched CHCs in insects is an extension of fatty acid synthesis. The process involves the incorporation of a methylmalonyl-CoA unit instead of a malonyl-CoA unit by the fatty acid synthase (FAS) complex. This substitution results in a methyl-branched fatty acid precursor, which is then elongated, reduced, and finally decarbonylated to produce the final hydrocarbon.







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